

An In-depth Technical Guide to 5-Chloro-4-methoxypyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-4-methoxypyrimidine

Cat. No.: B054106

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and analytical methodologies related to **5-Chloro-4-methoxypyrimidine**, a key heterocyclic building block in medicinal chemistry and drug discovery.

Core Chemical Properties

5-Chloro-4-methoxypyrimidine is a substituted pyrimidine with the chemical formula $C_5H_5ClN_2O$.^[1] Its chemical structure consists of a pyrimidine ring substituted with a chloro group at the 5-position and a methoxy group at the 4-position. The accurate determination of its physicochemical properties is fundamental for its application in synthetic chemistry.

Property	Value	Reference
CAS Number	114969-94-7	[1]
Molecular Formula	$C_5H_5ClN_2O$	[1][2]
Molecular Weight	144.56 g/mol	[1][2]
Purity	≥98%	[1]

Note: Experimental data such as melting point, boiling point, and solubility for **5-Chloro-4-methoxypyrimidine** are not readily available in the public domain. Researchers should

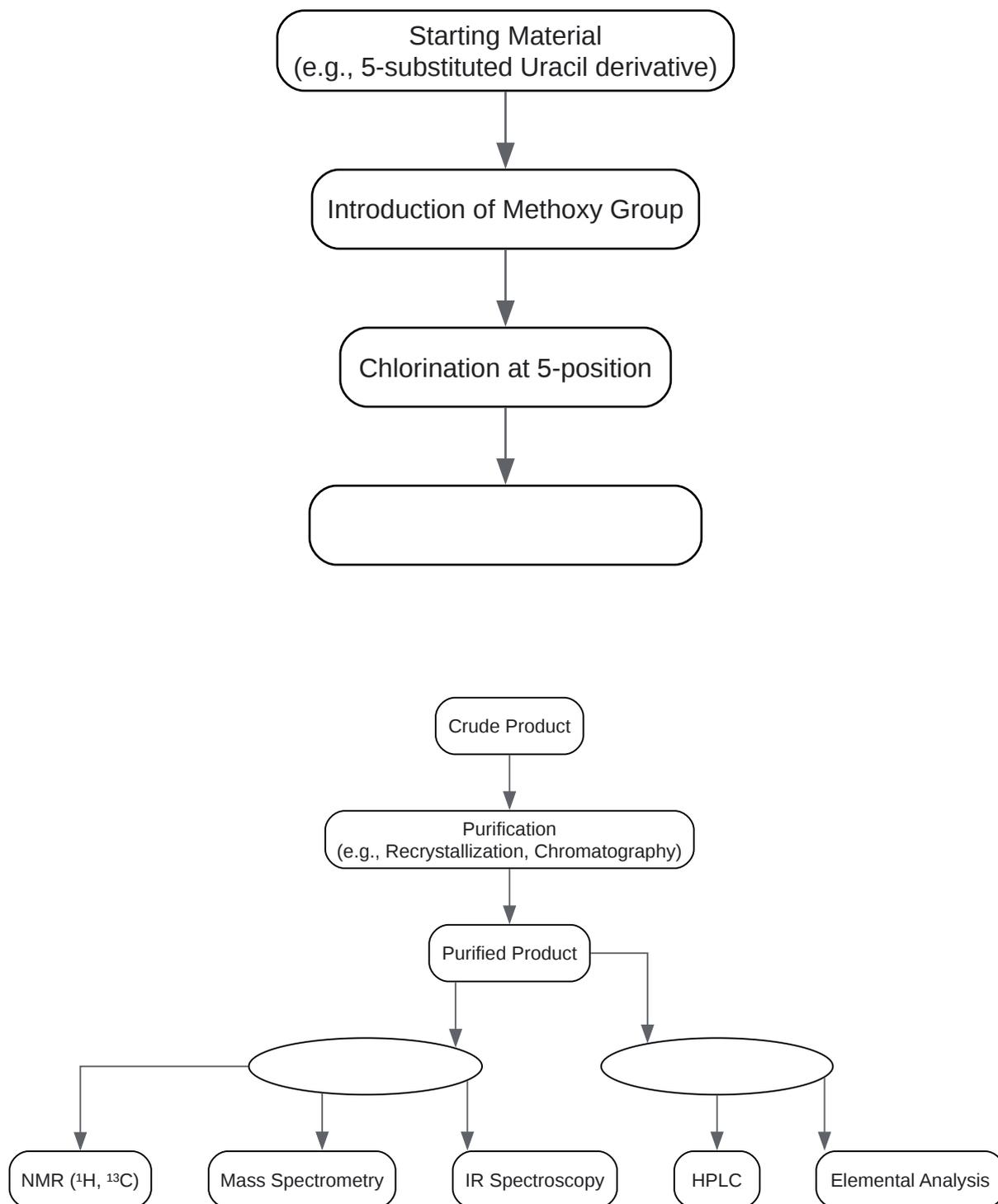
perform experimental determination for specific applications.

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **5-Chloro-4-methoxypyrimidine** is not widely published, a general understanding of its synthesis can be derived from the preparation of related substituted pyrimidines. The synthesis of chloro-methoxy-pyrimidines often involves the chlorination of a corresponding hydroxypyrimidine precursor.

A plausible synthetic route could involve the chlorination of 4-methoxy-5-hydroxypyrimidine. However, a more common industrial approach for similar compounds involves the dichlorination of a dihydroxypyrimidine followed by a selective nucleophilic substitution of one of the chloro groups with a methoxy group.

Logical Synthesis Workflow:



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References

- 1. calpaclab.com [calpaclab.com]
- 2. Pyrimidine, 5-chloro-4-methoxy- (9CI) CAS#: 114969-94-7 [amp.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Chloro-4-methoxypyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054106#5-chloro-4-methoxypyrimidine-chemical-properties]

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